

# A Comparative Analysis of Ferro Molybdenum and Advanced Molybdenum Alloys

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## Compound of Interest

Compound Name: *Ferro Molybdenum*

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This guide provides a comprehensive comparison of **Ferro Molybdenum** (FeMo) and other prominent molybdenum alloys, including Titanium-Zirconium-Molybdenum (TZM), Molybdenum-Lanthanum (Mo-La), and Nickel-Molybdenum (Ni-Mo) superalloys. The following sections detail their respective properties, performance under various conditions, and the experimental protocols used for their evaluation, offering valuable insights for material selection in demanding research and development applications.

## Overview of Molybdenum Alloys

Molybdenum is a refractory metal known for its exceptionally high melting point and excellent thermal and electrical conductivity. Alloying molybdenum with other elements enhances its inherent properties, leading to materials with superior strength, corrosion resistance, and high-temperature stability.

- **Ferro Molybdenum** (FeMo) is primarily used as an alloying agent in the production of steel and cast iron.[1][2][3][4][5][6] It enhances the hardenability, strength, toughness, and corrosion resistance of the final steel product.[1][2][4][5][6][7]
- TZM (Titanium-Zirconium-Molybdenum) is a particle-strengthened molybdenum alloy containing small amounts of titanium, zirconium, and carbon.[8][9] These additions result in a higher recrystallization temperature and superior strength and creep resistance at elevated temperatures compared to pure molybdenum.[9]

- Mo-La (Molybdenum-Lanthanum) is an oxide dispersion-strengthened (ODS) alloy. The dispersion of lanthanum oxide particles in the molybdenum matrix improves ductility, creep resistance, and resistance to recrystallization at high temperatures.[8][10]
- Nickel-Molybdenum (Ni-Mo) Alloys, often categorized as superalloys, are known for their exceptional corrosion resistance, particularly in reducing environments, and high-temperature strength.[11][12]

## Comparative Data of Molybdenum Alloys

The following tables summarize the key physical and mechanical properties of **Ferro Molybdenum** and other advanced molybdenum alloys.

Table 1: Physical Properties

Property	Ferro Molybdenum (FeMo 60-75%)	TZM (Ti-Zr-Mo)	Mo-La (0.6% La <sub>2</sub> O <sub>3</sub> )	Nickel-Molybdenum (UNS N10624)
Molybdenum Content (%)	60 - 75[4][5]	~99.4	~99.4	26.3 - 30.0[13]
Density (g/cm <sup>3</sup> )	~8.2 - 9.3[14][15]	10.22	10.2	9.0[16]
Melting Point (°C)	~1800 - 2000[6][15][17]	2620	2620	1520 - 1580[16]
Thermal Conductivity (W/m·K)	Good	142	120 - 140	-
Coefficient of Thermal Expansion (10 <sup>-6</sup> /K)	Low[18]	5.3	5.1 - 6.0	11[16]

Table 2: Mechanical Properties at Room Temperature

Property	Ferro Molybdenum	TZM (Ti-Zr-Mo)	Mo-La (0.6% La <sub>2</sub> O <sub>3</sub> )	Nickel-Molybdenum (UNS N10624)
Tensile Strength (MPa)	Data not available (primarily an additive)	900 - 1100	650 - 950	810[16]
Yield Strength (MPa)	Data not available	750 - 950	-	360[16]
Elongation (%)	Data not available	10 - 25	>15	45[16]
Hardness	Data not available	250 - 320 HV	180 - 220 HV	86 HRB[16]

Table 3: High-Temperature Performance

Property	Ferro Molybdenum	TZM (Ti-Zr-Mo)	Mo-La (0.6% La <sub>2</sub> O <sub>3</sub> )	Nickel-Molybdenum
Max. Service Temperature (°C)	Used as an additive for high-temp steels	~1400[9]	~1900	~930[16]
Recrystallization Temperature (°C)	-	~1400 - 1500	Up to 1600	-
Creep Resistance	Imparts creep resistance to steel[7][19]	Excellent[8][10]	Superior to pure Mo[10]	Good

## Experimental Protocols

The data presented in this guide is derived from standardized experimental procedures. Below are detailed methodologies for key performance evaluation tests.

## Tensile Testing

**Objective:** To determine the ultimate tensile strength, yield strength, and elongation of the molybdenum alloys.

**Standard:** ASTM E8/E8M - Standard Test Methods for Tension Testing of Metallic Materials.

**Methodology:**

- **Specimen Preparation:** Test specimens are machined to standardized dimensions as specified in ASTM E8. Gage marks are placed on the specimen to measure elongation.
- **Test Setup:** A universal testing machine (UTM) is used to apply a uniaxial tensile load. An extensometer is attached to the specimen to accurately measure strain.
- **Procedure:** The specimen is mounted in the grips of the UTM. A tensile load is applied at a controlled rate until the specimen fractures. The load and displacement data are recorded throughout the test.
- **Data Analysis:** The recorded data is used to generate a stress-strain curve, from which the ultimate tensile strength, yield strength, and percent elongation are calculated.

## Charpy Impact Test

**Objective:** To determine the impact toughness and the ductile-to-brittle transition temperature (DBTT) of the alloys.

**Standard:** ASTM E23 - Standard Test Methods for Notched Bar Impact Testing of Metallic Materials.

**Methodology:**

- **Specimen Preparation:** Standard Charpy V-notch specimens are machined from the alloy material.
- **Test Setup:** A Charpy impact tester, consisting of a weighted pendulum, is used.

- **Procedure:** The specimen is placed on the supports in the test machine. For DBTT determination, specimens are conditioned at various temperatures before testing. The pendulum is released from a specified height, striking and fracturing the specimen. The energy absorbed during fracture is measured by the height to which the pendulum swings after impact.
- **Data Analysis:** The impact energy is recorded for each specimen. For DBTT, the impact energy is plotted against the test temperature to identify the transition from ductile to brittle behavior.[\[20\]](#)[\[21\]](#)

## Electrochemical Corrosion Testing

**Objective:** To evaluate the corrosion resistance of the alloys in specific environments.

**Standard:** ASTM G5 - Standard Reference Test Method for Making Potentiostatic and Potentiodynamic Anodic Polarization Measurements.

**Methodology:**

- **Specimen Preparation:** A sample of the alloy is used as the working electrode. The surface is prepared to a standardized finish.
- **Test Setup:** An electrochemical cell is set up with the alloy sample (working electrode), a reference electrode (e.g., Saturated Calomel Electrode), and a counter electrode (e.g., platinum). The electrodes are immersed in the corrosive electrolyte.
- **Procedure:** A potentiostat is used to control the potential of the working electrode and measure the resulting current. In a potentiodynamic polarization test, the potential is scanned over a range, and the current is recorded.
- **Data Analysis:** The data is plotted as a polarization curve (log current density vs. potential). From this curve, corrosion potential ( $E_{\text{corr}}$ ) and corrosion current density ( $i_{\text{corr}}$ ) are determined. A lower  $i_{\text{corr}}$  indicates better corrosion resistance.

## Microstructure Analysis

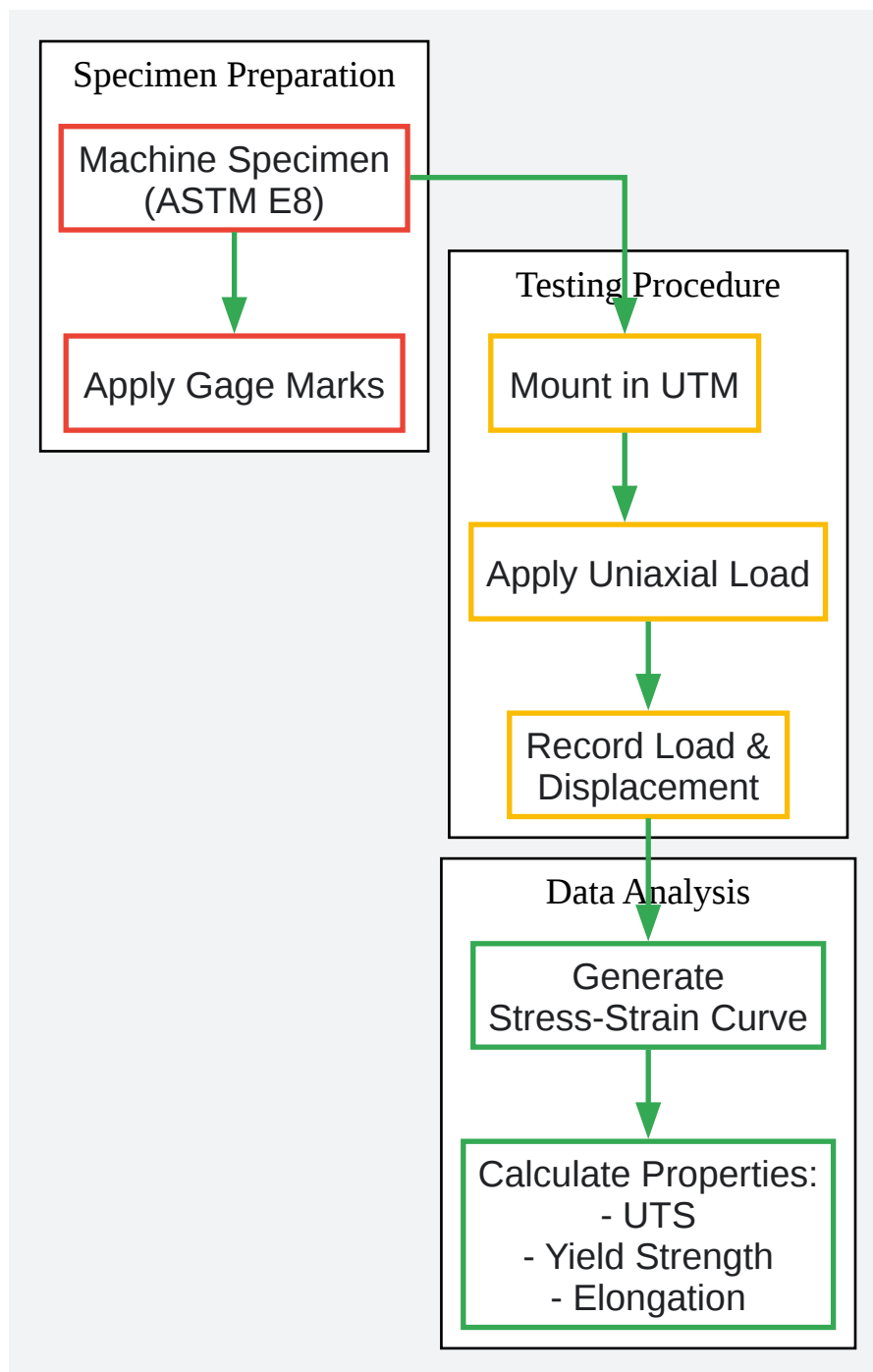
**Objective:** To examine the grain structure, phase distribution, and presence of precipitates or defects within the alloys.

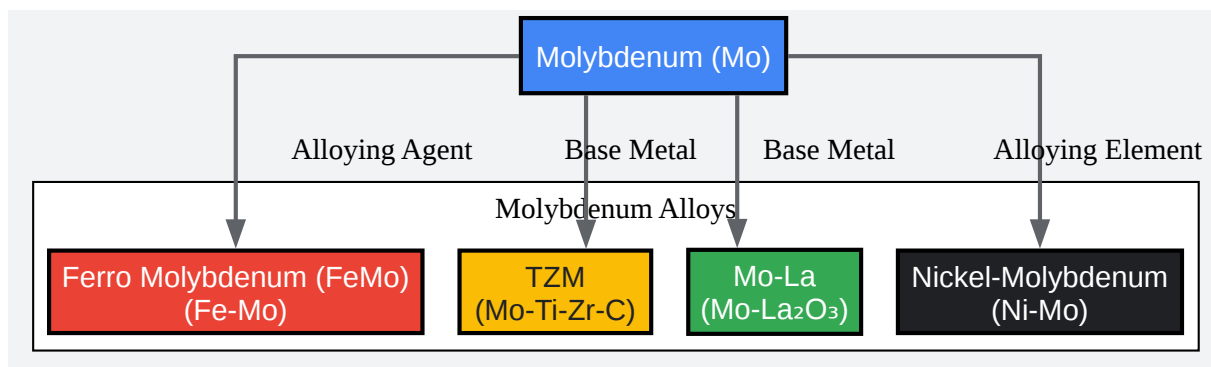
**Methodology:**

- **Sample Preparation:** A small section of the alloy is cut, mounted in a resin, and then ground and polished to a mirror finish. The polished surface is then etched with a suitable chemical reagent to reveal the microstructure.
- **Instrumentation:** A Scanning Electron Microscope (SEM) equipped with an Energy Dispersive X-ray Spectroscopy (EDS) detector is commonly used.
- **Procedure:** The prepared sample is placed in the SEM chamber. The electron beam scans the surface, and the resulting signals are used to generate high-magnification images of the microstructure. EDS is used to determine the elemental composition of different phases or inclusions observed in the microstructure.

## Visualizing Experimental Workflows and Alloy Relationships

The following diagrams, created using the DOT language, illustrate key experimental workflows and the hierarchical relationship of the discussed molybdenum alloys.





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## References

- 1. dsalloyd.com [dsalloyd.com]
- 2. Ferro-molybdenum (FEMO) | Treibacher Industrie AG [treibacher.com]
- 3. atems.com [atems.com]
- 4. rockwellalloys.com [rockwellalloys.com]
- 5. FIRSTRAD METAL ALLOYS TRADING CO. L.L.C. [firstrademetal.com]
- 6. vikasmetalalloys.com [vikasmetalalloys.com]
- 7. dsalloyd.com [dsalloyd.com]
- 8. refractorymetal.org [refractorymetal.org]
- 9. TZM alloy (Ti-Zr Mo) Performance [titanium-zirconium-molybdenum.com]
- 10. TZM vs Mo-La: Top Molybdenum Alloys for High Heat Use [mcwmo.com]
- 11. seathertechnology.com [seathertechnology.com]
- 12. Properties of Nickel Alloys [nickel-alloys.net]
- 13. heegermaterials.com [heegermaterials.com]



- 14. Ferro Molybdenum Supplier | High-Quality FeMo Alloy for Steelmaking [en.hsalloy.com]
- 15. a.storyblok.com [a.storyblok.com]
- 16. UNS N10624 Nickel-Molybdenum Alloy :: MakeltFrom.com [makeitfrom.com]
- 17. cometalsa.com [cometalsa.com]
- 18. Ferro Molybdenum Briquettes - 60-65% Molybdenum Content | Durable, Corrosion Resistant, High Melting Point, Low Thermal Expansion at Best Price in Vapi | Essel Mining & Industries Ltd. [tradeindia.com]
- 19. dsalloyd.com [dsalloyd.com]
- 20. yenaengineering.nl [yenaengineering.nl]
- 21. Ductile-brittle transition temperature [doitpoms.ac.uk]
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